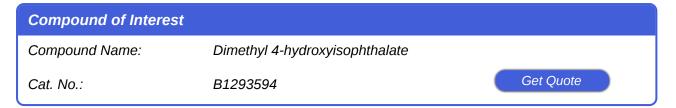


An In-depth Technical Guide to the Physical Properties of Dimethyl 4-hydroxyisophthalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl 4-hydroxyisophthalate** (CAS No. 5985-24-0). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, synthesis, and analysis. This document includes a detailed summary of quantitative data, experimental protocols for property determination, and visual workflows to illustrate key processes.

Core Physical and Chemical Properties

Dimethyl 4-hydroxyisophthalate is a methyl salicylate analogue and a derivative of 4-hydroxy-isophthalic acid.[1][2] It is commonly used as a building block in chemical synthesis.[3] Its identity and structure are well-defined, with the molecular formula C₁₀H₁₀O₅ and a molecular weight of 210.18 g/mol .[4][5][6]

Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **Dimethyl 4-hydroxyisophthalate**, compiled from various chemical data sources.



Property	Value	Citations
Molecular Formula	C10H10O5	[4][5][7]
Molecular Weight	210.18 g/mol	[4][5][7]
Melting Point	97 °C	[4][8][9][10]
95.0 - 99.0 °C	[11]	
Boiling Point	304.9 °C at 760 mmHg	[8][10][12]
305 °C	[4][9]	
Density	1.284 g/cm ³	[4][8][10]
Flash Point	117 °C	[4][8][9]
Vapor Pressure	0.000472 mmHg at 25°C	[10][12]
рКа	8.15 ± 0.18 (Predicted)	[4][9]
Refractive Index	1.544	[10][12]
Appearance	White to Off-White Solid/Powder/Crystal	[4][7][13]

Solubility Profile

Solvent	Solubility	Citations
Water	Insoluble	[3]
DMSO	42 mg/mL (199.82 mM)	[3]
Ethanol	42 mg/mL	[3]
Acetonitrile	Slightly Soluble	[4][7][9]
Chloroform	Slightly Soluble	[4][7][9]

Experimental Protocols for Property Determination



The determination of physical properties is fundamental to the characterization of a chemical compound. Below are detailed methodologies for key experiments cited in the determination of the physical properties of a solid organic compound like **Dimethyl 4-hydroxyisophthalate**.

2.1. Determination of Melting Point

The melting point is a critical indicator of purity for a crystalline solid.

- Objective: To determine the temperature range over which the solid compound transitions to a liquid.
- Apparatus: Melting point apparatus (e.g., Vernier Melt Station or similar), capillary tubes, sample of Dimethyl 4-hydroxyisophthalate.

Procedure:

- Sample Preparation: A small amount of the dry, crystalline Dimethyl 4hydroxyisophthalate is finely powdered. The open end of a capillary tube is tapped into the powder, packing a small amount (2-3 mm in height) into the sealed end.
- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the
 temperature approaches the expected melting point (around 97°C). A rapid heating rate
 can be used initially to approach the expected melting point more quickly, followed by a
 slower rate for the final determination.
- Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically < 1 °C) indicates a high degree of purity. Impurities tend to depress and broaden the melting range.

2.2. Determination of Boiling Point (for liquids)

Foundational & Exploratory





While **Dimethyl 4-hydroxyisophthalate** is a solid at room temperature, a general protocol for determining the boiling point of an organic substance via simple distillation is provided for context.[14]

- Objective: To measure the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, receiving flask, boiling chips.

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The liquid is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned so that the top of the bulb is level
 with the bottom of the side-arm of the distillation head. This ensures the temperature of the
 vapor entering the condenser is accurately measured.
- Heating: The liquid is heated gently. As it boils, the vapor rises, and the temperature on the thermometer will increase sharply and then stabilize.[14]
- Recording: The stable temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

2.3. Determination of Solubility

- Objective: To determine the qualitative solubility of the compound in various solvents.
- Apparatus: Test tubes, vortex mixer or stirring rod, sample of Dimethyl 4hydroxyisophthalate, various solvents (e.g., water, ethanol, DMSO).

Procedure:

 Sample and Solvent Measurement: A small, measured amount of Dimethyl 4hydroxyisophthalate (e.g., 10 mg) is placed into a test tube.



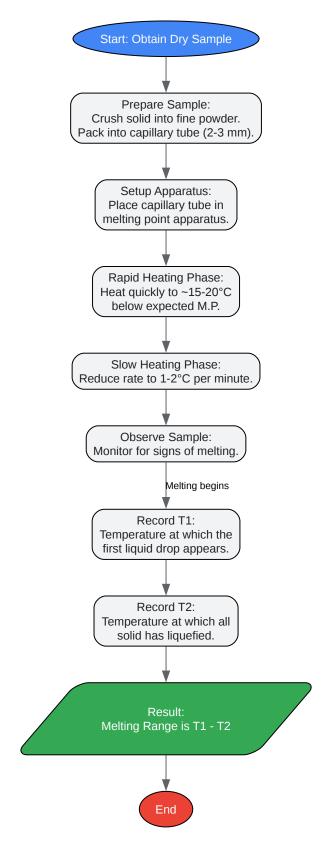
- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period to ensure maximum dissolution.
- Observation: The solution is visually inspected to determine if the solid has dissolved completely, partially, or not at all.
- Classification: The solubility is classified as "soluble," "slightly soluble," or "insoluble" based on the observation. For quantitative results, a saturated solution would be prepared and the concentration determined analytically.

Mandatory Visualizations

Experimental Workflow: Melting Point Determination

This diagram illustrates the standard workflow for determining the melting point of a solid organic compound.





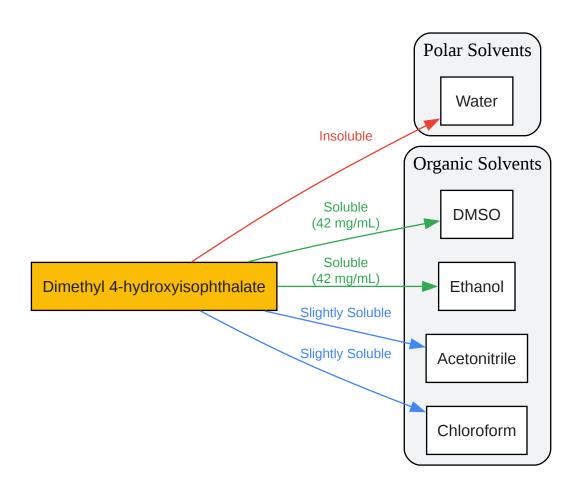
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Caption: Workflow for determining the melting point of a solid.



Logical Relationship: Solubility Profile

This diagram illustrates the known solubility relationships for **Dimethyl 4-hydroxyisophthalate**.



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Caption: Solubility profile of **Dimethyl 4-hydroxyisophthalate**.

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